

Preparing High-Concentration Stock Solutions of Desmethyl-YM-298198 Hydrochloride in DMSO

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Compound of Interest

Compound Name: *Desmethyl-YM-298198 hydrochloride*

Cat. No.: *B560239*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Desmethyl-YM-298198 hydrochloride is a potent and selective non-competitive antagonist of the metabotropic glutamate receptor 1 (mGluR1), with an IC₅₀ of 16 nM.^{[1][2]} It is a derivative of the mGluR1 antagonist YM-298198. Accurate and consistent preparation of stock solutions is critical for reliable in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecules like **Desmethyl-YM-298198 hydrochloride** due to its excellent solubilizing properties. This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **Desmethyl-YM-298198 hydrochloride** in DMSO.

Chemical and Physical Properties

A summary of the key quantitative data for **Desmethyl-YM-298198 hydrochloride** is presented in the table below.

| Property | Value | References |
|--------------------|---|------------|
| Molecular Weight | 364.89 g/mol | |
| Molecular Formula | C ₁₇ H ₂₀ N ₄ OS·HCl | |
| Purity | ≥98% | |
| Solubility in DMSO | Up to 50 mM | |
| Appearance | Solid powder | |
| CAS Number | 1177767-57-5 | [3] |

Experimental Protocol

This protocol outlines the steps to prepare a 50 mM stock solution of **Desmethyl-YM-298198 hydrochloride** in DMSO.

Materials:

- **Desmethyl-YM-298198 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the **Desmethyl-YM-298198 hydrochloride** powder in a chemical fume hood to prevent inhalation.

Procedure:

- Determine the required mass: To prepare 1 mL of a 50 mM stock solution, the required mass of **Desmethyl-YM-298198 hydrochloride** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 364.89 \text{ g/mol} \times 1000 \text{ mg/g} = 18.24 \text{ mg}$
- Weighing the compound:
 - Tare a clean, dry microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh 18.24 mg of **Desmethyl-YM-298198 hydrochloride** powder and add it to the tared tube.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - Visually inspect the solution to ensure there are no undissolved particles. If necessary, gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution.^[4]
- Aliquoting and Storage:
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can lead to degradation of the compound.^{[4][5]}
 - Store the aliquots at -20°C or -80°C for long-term storage.^{[4][5]} When stored properly, the stock solution should be stable for at least 6 months.^{[4][5]}
 - For short-term storage (up to one month), aliquots can be stored at -20°C.^{[4][5]}

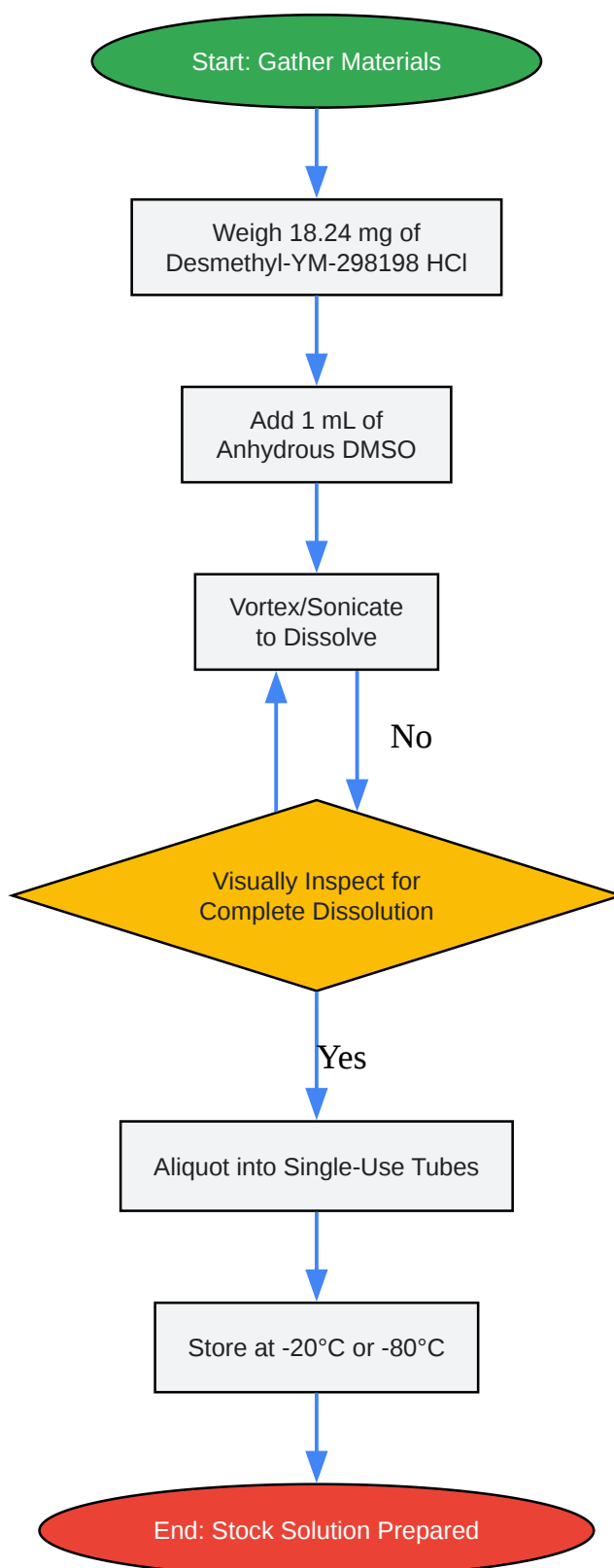
Preparation of Working Solutions:

For cell-based assays, the final concentration of DMSO should be kept low (typically below 0.5%) to minimize cytotoxicity.[5]

- Example Dilution to a 50 μ M Working Concentration:
 - Thaw a frozen aliquot of the 50 mM stock solution at room temperature.
 - Prepare the working solution by diluting the stock solution 1:1000 in the desired cell culture medium or buffer. For example, add 1 μ L of the 50 mM stock solution to 999 μ L of medium.

Workflow and Signaling Pathway Diagrams

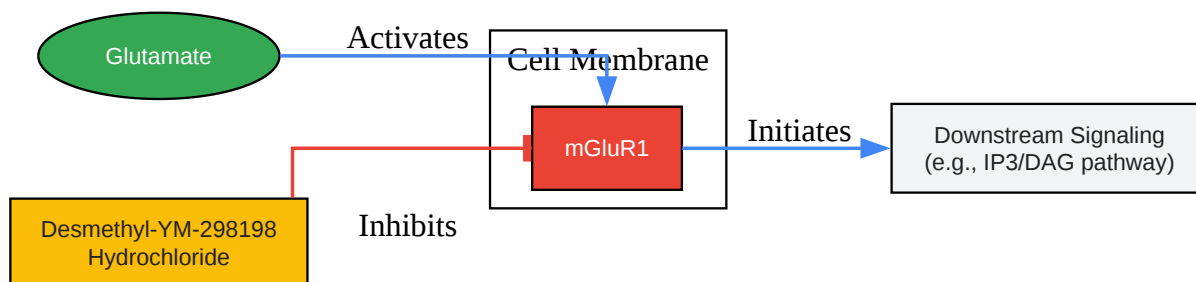
Workflow for Preparing **Desmethyl-YM-298198 Hydrochloride** Stock Solution



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Caption: Workflow for the preparation of a 50 mM stock solution of **Desmethyl-YM-298198 hydrochloride** in DMSO.

Signaling Pathway Context



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Caption: **Desmethyl-YM-298198 hydrochloride** acts as a non-competitive antagonist at the mGluR1 receptor.

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